

Navigating the Safe Disposal of BMS-986115: A Procedural Guide

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Compound of Interest

Compound Name: BMS-986115

Cat. No.: B606283

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For researchers, scientists, and drug development professionals handling **BMS-986115**, a potent, orally bioavailable γ -secretase and pan-Notch inhibitor, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility.[1][2][3] Adherence to established protocols for hazardous waste management is paramount to mitigate risks associated with this chemical agent.

BMS-986115 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4] Therefore, it is imperative that this compound and its containers are disposed of through an approved waste disposal plant.[4] Environmental release must be strictly avoided.
[4]

Key Safety and Handling Information for Disposal

A summary of essential safety data for **BMS-986115** is provided below to inform safe handling and disposal practices.

Parameter	Specification	Source
Chemical Formula	C26H25F7N4O3	[4]
Molecular Weight	574.495 g/mol	[4]
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	[4]
Personal Protective Equipment (PPE)	Safety goggles with side-shields, protective gloves, impervious clothing, suitable respirator	[4]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[4]
Storage Conditions	Store at -20°C (powder) or -80°C (in solvent) in a tightly sealed container in a cool, well-ventilated area away from direct sunlight and ignition sources.	[4]

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the safe disposal of **BMS-986115** and its contaminated materials in a laboratory setting. This protocol is based on general hazardous waste disposal guidelines and the specific information available in the Safety Data Sheet (SDS).

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Before handling **BMS-986115** for disposal, ensure you are wearing the appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, a lab coat or impervious clothing, and a suitable respirator.[4]
- Conduct all disposal-related activities in a well-ventilated area, preferably within a chemical fume hood.[4]

- An accessible safety shower and eye wash station should be available.[4]

2. Waste Segregation and Collection:

- Solid Waste: Collect unadulterated **BMS-986115** powder and any materials grossly contaminated with the solid (e.g., weighing boats, contaminated filter papers) in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect solutions containing **BMS-986115** in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with incompatible wastes such as strong acids, alkalis, or strong oxidizing/reducing agents.[4]
- Sharps Waste: Any sharps, such as needles or syringes used for handling **BMS-986115** solutions, must be disposed of in a designated, puncture-resistant sharps container.[5]
- Empty Containers: The first rinse of any container that held **BMS-986115** must be collected as hazardous waste.[6] For containers of highly toxic chemicals, the first three rinses should be collected.[6] After thorough rinsing, the container can be disposed of according to institutional guidelines for decontaminated glassware or plasticware.

3. Spill Management:

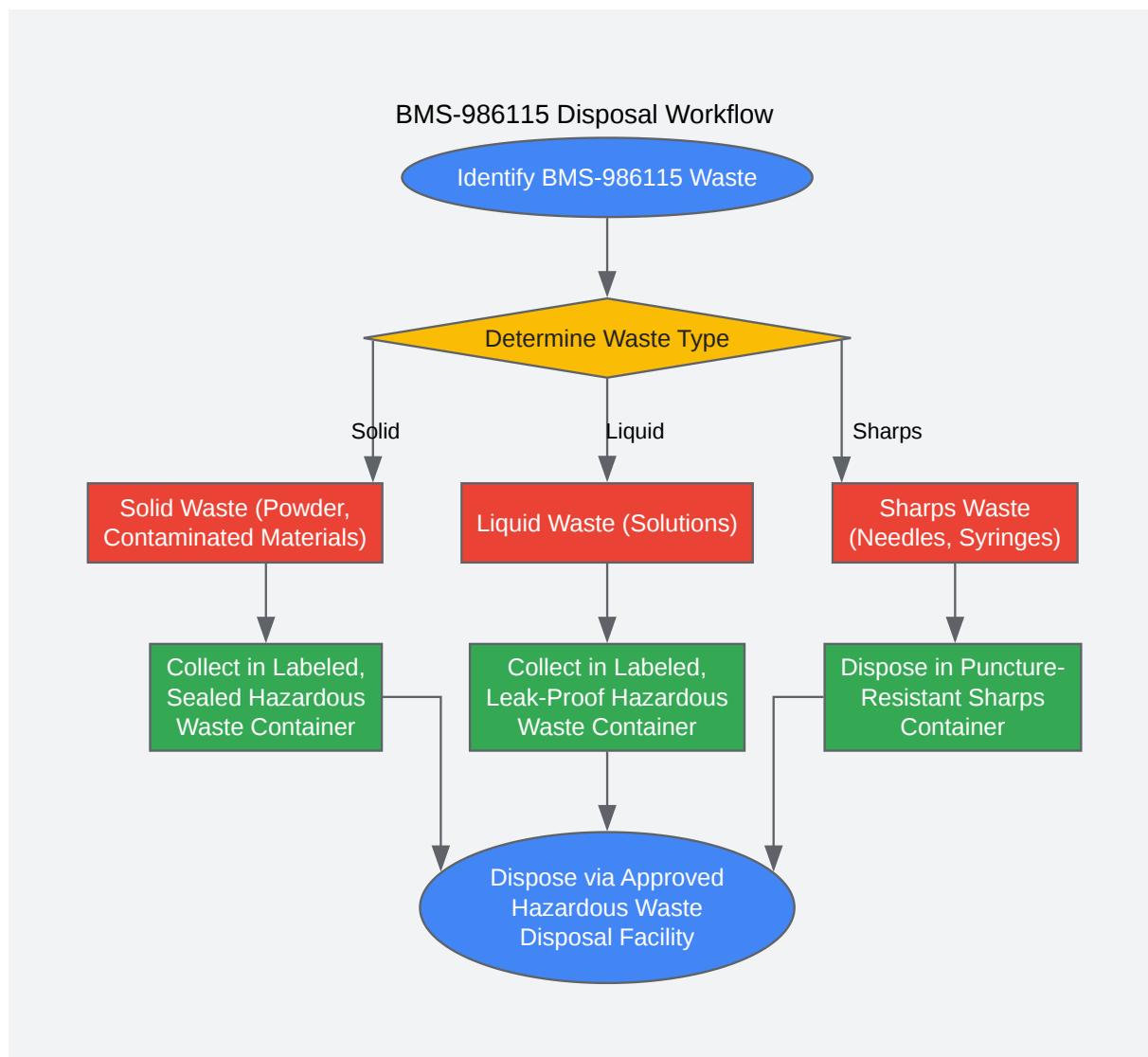
- In the event of a spill, evacuate personnel to a safe area.[4]
- Wearing full PPE, contain the spill to prevent further spread.[4]
- For liquid spills, absorb the material with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[4]
- For solid spills, carefully sweep or scoop the material to avoid dust generation.
- Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[4]
- Collect all cleanup materials (absorbents, contaminated rags, etc.) in a sealed, labeled hazardous waste container for disposal.[4]

4. Final Disposal:

- All collected hazardous waste containing **BMS-986115** must be disposed of through an approved and licensed hazardous waste disposal facility.[4]
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
- Do not dispose of **BMS-986115** down the drain or in the regular trash.[6]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **BMS-986115** waste.



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Caption: A flowchart outlining the proper segregation and disposal pathway for different forms of **BMS-986115** waste.

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